

How to prepare AMN082 stock solutions for cell culture assays.

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Compound of Interest

Compound Name: AMN082

Cat. No.: B1224568

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Preparation of AMN082 Stock Solutions for Cell Culture Assays

Application Note & Protocol

Introduction

AMN082 is a selective and orally active allosteric agonist for the metabotropic glutamate receptor 7 (mGluR7).[1][2][3] It is a valuable pharmacological tool for investigating the physiological and pathological roles of mGluR7 in the central nervous system.[2][4] **AMN082** has been shown to potently inhibit cyclic AMP (cAMP) accumulation and stimulate GTPyS binding in cells expressing mGluR7, with EC50 values typically ranging from 64 to 290 nM.[1][2][5] Proper preparation of stock solutions is critical for obtaining accurate and reproducible results in cell culture-based assays. This document provides a detailed protocol for the preparation, storage, and use of **AMN082** stock solutions.

Physicochemical Properties and Solubility

AMN082 is commonly supplied as a dihydrochloride salt.[6][7] It is important to use the correct molecular weight, which includes the two hydrochloride molecules, for accurate molarity calculations.

Property	Value	Source
Chemical Name	N,N'-Bis(diphenylmethyl)-1,2-ethanediamine dihydrochloride	[6]
Molecular Formula	C ₂₈ H ₂₈ N ₂ • 2HCl	[7]
Molecular Weight	465.45 g/mol	[6][7]
Appearance	Crystalline solid	[7]
Solubility (DMSO)	100 mM	[6][7]
Solubility (Ethanol)	1 mM	[7]
Solubility (Water)	2 mM (with gentle warming)	[6]

Experimental Protocol: Preparation of a 10 mM AMN082 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AMN082** in dimethyl sulfoxide (DMSO), a commonly used solvent for cell culture applications.

Materials:

- **AMN082** dihydrochloride powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **AMN082**:

- To prepare 1 mL of a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 465.45 \text{ g/mol} / 1000 = 4.6545 \text{ mg}$
- Weigh the **AMN082** powder:
 - Using a calibrated analytical balance, carefully weigh out approximately 4.65 mg of **AMN082** dihydrochloride powder and place it into a sterile microcentrifuge tube. Record the exact weight.
- Add DMSO to the powder:
 - Based on the actual weight of the **AMN082** powder, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = (\text{Mass (mg)} / 465.45 \text{ g/mol}) / 10 \text{ mM}$
 - For example, if you weighed 5.0 mg of **AMN082**:
 - $\text{Volume (mL)} = (5.0 \text{ mg} / 465.45 \text{ g/mol}) / 10 \text{ mM} = 1.074 \text{ mL}$
 - Add the calculated volume of DMSO to the microcentrifuge tube containing the **AMN082** powder.
- Dissolve the **AMN082**:
 - Vortex the tube thoroughly until the **AMN082** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquot and Store:
 - Dispense the 10 mM **AMN082** stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Working Dilutions for Cell Culture Assays

For cell culture experiments, the concentrated DMSO stock solution must be diluted to the final working concentration in the cell culture medium. It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.1-0.5%.

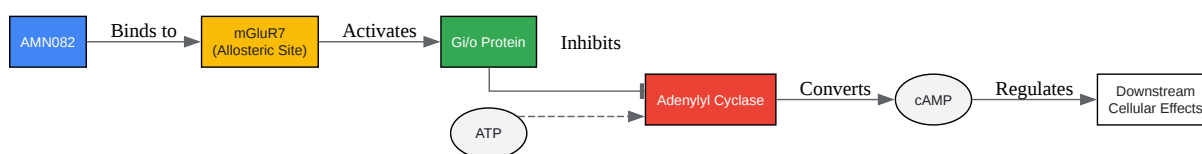
Example Dilution:

To prepare a 1 μ M working solution of **AMN082** in 10 mL of cell culture medium from a 10 mM stock:

- Perform a serial dilution of the 10 mM stock solution. For example, dilute the 10 mM stock 1:100 in sterile DMSO or culture medium to obtain a 100 μ M intermediate solution.
- Add 100 μ L of the 100 μ M intermediate solution to 9.9 mL of cell culture medium to achieve a final concentration of 1 μ M **AMN082**. The final DMSO concentration in this example would be 0.1%.

Signaling Pathway of mGluR7 Activation by AMN082

AMN082 acts as an allosteric agonist at the mGluR7 receptor. This receptor is a G-protein coupled receptor (GPCR) that, upon activation, typically couples to Gi/o proteins. This leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.

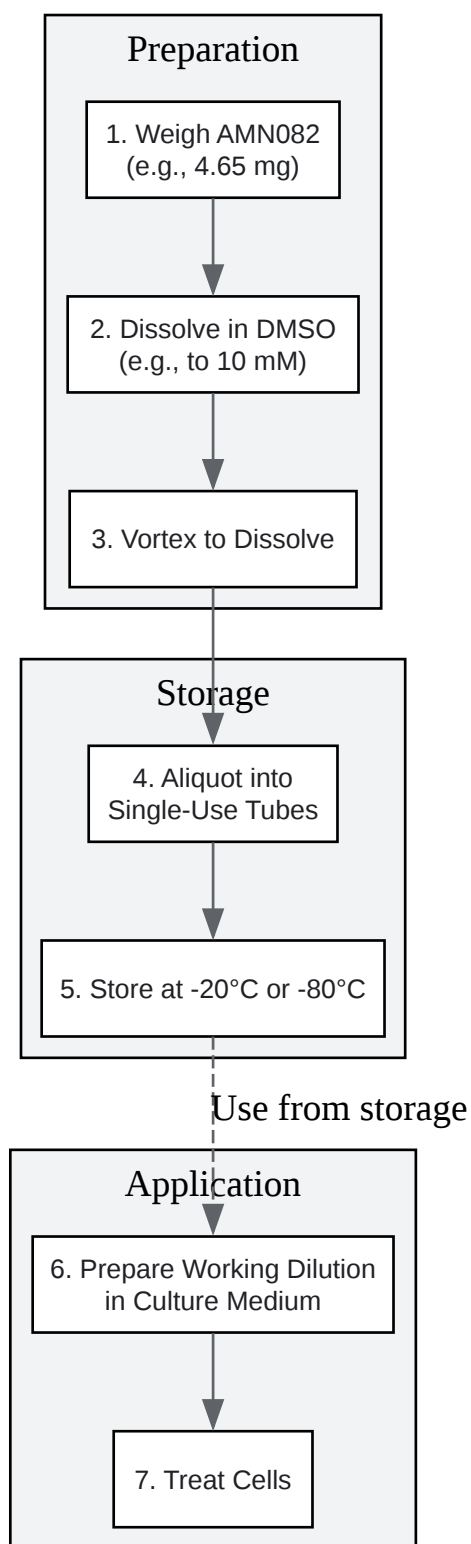


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Caption: Signaling pathway of mGluR7 activation by **AMN082**.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps involved in the preparation of an **AMN082** stock solution for use in cell culture assays.



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Caption: Workflow for **AMN082** stock solution preparation.

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